

# Chlorodimethylsilane: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: Chlorodimethylsilane

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## Introduction

**Chlorodimethylsilane** ( $(\text{CH}_3)_2\text{SiHCl}$ ), also known as dimethylchlorosilane (DMCS), is a versatile organosilicon compound with significant applications in the synthesis of silicone polymers, surface modification, and as an intermediate in the production of various specialty chemicals.[1] Its reactivity, stemming from the silicon-chlorine and silicon-hydrogen bonds, makes it a valuable reagent in both laboratory and industrial settings.[2] This guide provides an in-depth overview of the core physical properties of **chlorodimethylsilane**, outlines general experimental protocols for their determination, and presents a logical workflow for a key chemical transformation.

## Core Physical Properties of Chlorodimethylsilane

The physical characteristics of **chlorodimethylsilane** are crucial for its handling, storage, and application in chemical synthesis. A summary of these properties is presented in the tables below. It is a colorless, fuming liquid with a pungent odor.[2][3]

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>7</sub> ClSi	[1][4]
Molecular Weight	94.61 - 94.62 g/mol	[1][5][6]
Appearance	Colorless, clear liquid	[1][5]
Odor	Pungent, burning	[3]

Table 2: Thermal and Density Properties

Property	Value	Conditions	Source(s)
Boiling Point	34 - 36 °C	@ 760 mmHg	[1][7]
Melting Point	-111 °C	[1][7]	
Density	0.852 g/mL	at 25 °C	[6][8]
	0.869 g/mL	[1]	
Flash Point	-28 °C (-18.4 °F)	Closed Cup	[6][7]

Table 3: Optical and Vapor Properties

Property	Value	Conditions	Source(s)
Refractive Index (n <sub>D</sub> )	1.383	at 20 °C	[1][5][6]
Vapor Pressure	8.56 psi	at 20 °C	[5][6]
Vapor Density	4.0	(vs. air)	[5][6]
Explosive Limits	3.0 - 20.0 % (V)	[3]	

## Experimental Protocols for Physical Property Determination

The accurate determination of physical properties is essential for the safe handling and application of chemical compounds. Standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, ensure reproducibility and comparability of data.<sup>[1][7]</sup>

## Boiling Point Determination

The boiling point of a volatile liquid like **chlorodimethylsilane** can be determined using methods outlined in OECD Test Guideline 103 or ASTM D1078.<sup>[9]</sup>

General Procedure (Distillation Method):

- **Apparatus:** A distillation flask, condenser, receiver, and a calibrated temperature measuring device are assembled.
- **Sample Preparation:** A measured volume of **chlorodimethylsilane** is placed in the distillation flask with boiling chips.
- **Heating:** The flask is heated gently.
- **Data Collection:** The temperature is recorded at the point when the first drop of condensate falls from the condenser into the receiver (initial boiling point) and throughout the distillation process until the final boiling point is reached.<sup>[9]</sup>
- **Correction:** The observed boiling point is corrected to standard atmospheric pressure (760 mmHg).

## Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a useful indicator of purity.

General Procedure (Abbe Refractometer):

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.

- Sample Application: A few drops of **chlorodimethylsilane** are placed on the clean, dry prism surface of the refractometer.[\[2\]](#)
- Measurement: Light is passed through the sample, and the telescope is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.[\[2\]](#)
- Reading: The refractive index is read directly from the instrument's scale.
- Temperature Control: The temperature of the prisms is maintained at a constant value (typically 20°C) using a circulating water bath, as the refractive index is temperature-dependent.[\[10\]](#)

## Vapor Pressure Determination

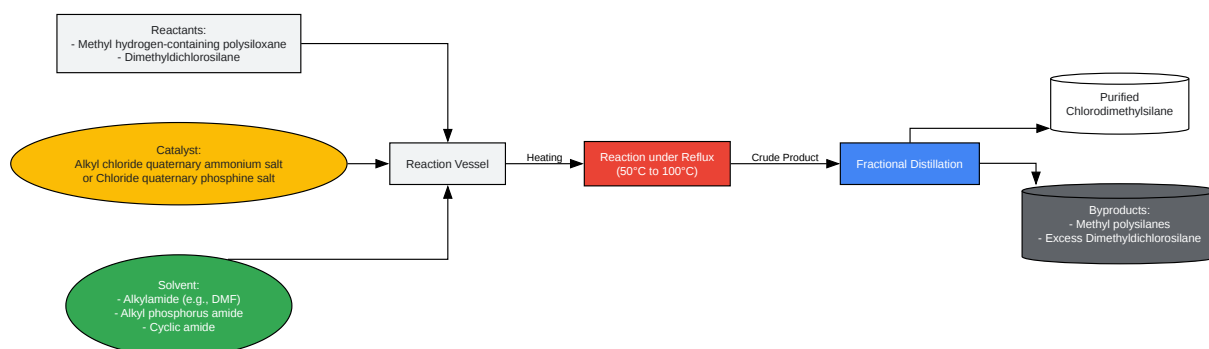
The vapor pressure of a volatile liquid is a critical parameter for safety assessments and understanding its behavior in closed systems. ASTM E1719 describes the determination of vapor pressure by ebulliometry.[\[11\]](#)

General Procedure (Ebulliometry):

- Apparatus: An ebulliometer, which is a device for measuring the boiling point of a liquid at different pressures, is used.[\[11\]](#)
- Procedure: The sample is introduced into the ebulliometer, and the system pressure is controlled. The temperature at which the liquid boils at a given pressure is measured.[\[11\]](#)
- Data Analysis: A series of boiling point measurements are taken at different pressures. The data is then used to construct a vapor pressure curve, often by fitting to an equation such as the Antoine equation.

## Logical Workflow: Synthesis of Chlorodimethylsilane

The following diagram illustrates a general workflow for the synthesis of **chlorodimethylsilane**, as described in the patent literature. This process involves the reaction of methyl hydrogen-containing polysiloxane with dimethyldichlorosilane.[\[12\]](#)

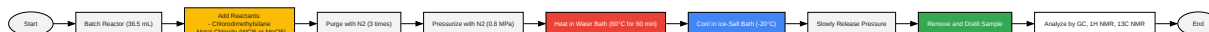


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Caption: A generalized workflow for the synthesis of **chlorodimethylsilane**.

## Logical Workflow: Chlorination of Chlorodimethylsilane

The following diagram illustrates the experimental workflow for the chlorination of **chlorodimethylsilane**, a reaction used to convert it into **dichlorodimethylsilane**, which has a higher boiling point, facilitating purification of other chlorosilanes.<sup>[13][14]</sup>



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Caption: Experimental workflow for the chlorination of **chlorodimethylsilane**.

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